

Technical Guide: Spectroscopic Characterization of (2-Propylpyrimidin-5-yl)boronic Acid

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Compound of Interest

Compound Name: (2-Propylpyrimidin-5-yl)boronic acid

Cat. No.: B14085644

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Executive Summary

Compound: **(2-Propylpyrimidin-5-yl)boronic acid** CAS (Analogous): 1312942-16-7 (Isopropyl isomer) | Formula:

| MW: 165.99 Da^[1]

This guide provides a comprehensive technical framework for the spectroscopic identification of **(2-Propylpyrimidin-5-yl)boronic acid**. While specific experimental traces for the n-propyl isomer are often proprietary or conflated with its isopropyl analog, this document synthesizes high-fidelity data based on validated Structure-Activity Relationship (SAR) anchors from 2-methyl and 2-isopropylpyrimidine-5-boronic acids.

The guide addresses the unique challenges of boronic acid characterization, specifically the dynamic equilibrium between the free acid, boroxine trimer, and boronate esters, which frequently leads to misinterpretation of NMR and MS data.

Part 1: Sample Preparation & Handling Protocols

Objective: To obtain reproducible spectroscopic data by controlling the dehydration equilibrium typical of boronic acids.

NMR Sample Preparation (Self-Validating Protocol)

Boronic acids spontaneously dehydrate to form cyclic boroxine trimers (

) in non-polar solvents or under vacuum. To ensure you are observing the monomeric species:

- Solvent Choice:
 - Primary: DMSO-
(Stabilizes the monomer via hydrogen bonding).
 - Secondary:
(Promotes rapid exchange, simplifying the -B(OH) signal).
 - Avoid: Pure
(Promotes boroxine formation and line broadening).
- The "Drop of
" Validation:
 - If the
NMR spectrum shows complex splitting or multiple sets of pyrimidine signals, add 1 drop of
to the NMR tube.
 - Mechanism: This hydrolyzes any boroxine anhydride back to the free acid monomer, collapsing the complex signals into a clean, single set of peaks.

Mass Spectrometry Preparation

- Avoid Alcohols: Do not use Methanol (MeOH) as the carrier solvent if precise mass determination is required. Boronic acids rapidly form methyl esters () in the source, leading to confusing and peaks.
- Recommended: Acetonitrile/Water (MeCN/) with 0.1% Formic Acid.

Part 2: Spectroscopic Data Analysis

High-Fidelity Predicted NMR Data

Derived from SAR analysis of 2-Methylpyrimidine-5-boronic acid (CAS 1034924-06-5) and Pyrimidine-5-boronic acid (CAS 109299-78-7).

Table 1:

NMR Data (DMSO-

, 400 MHz)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-4, H-6	8.95 – 9.05	Singlet (s)	2H	Deshielded by adjacent N atoms; characteristic of 5-substituted pyrimidines.
-B(OH)	8.40 – 8.60	Broad Singlet (br s)	2H	Exchangeable protons. Disappears upon shake.
Propyl -CH	2.85 – 2.95	Triplet (t, Hz)	2H	Benzylic-like position, deshielded by the aromatic ring.
Propyl -CH	1.70 – 1.85	Multiplet (m)	2H	Methylene bridge.
Propyl -CH	0.90 – 1.00	Triplet (t, Hz)	3H	Terminal methyl group.

Table 2:

NMR Data (DMSO-
, 100 MHz)

Carbon	Shift (, ppm)	Note
C-2	173.0 – 174.5	Most deshielded due to placement between two nitrogens.
C-4, C-6	158.0 – 159.5	High shift due to N-adjacency.
C-5	~130 - 138	Critical: Often invisible or extremely broad due to quadrupolar relaxation.
Propyl	39.5 – 40.5	May overlap with DMSO solvent peak (~39.5 ppm).
Propyl	21.5 – 22.5	Typical aliphatic methylene.
Propyl	13.5 – 14.5	Typical terminal methyl.

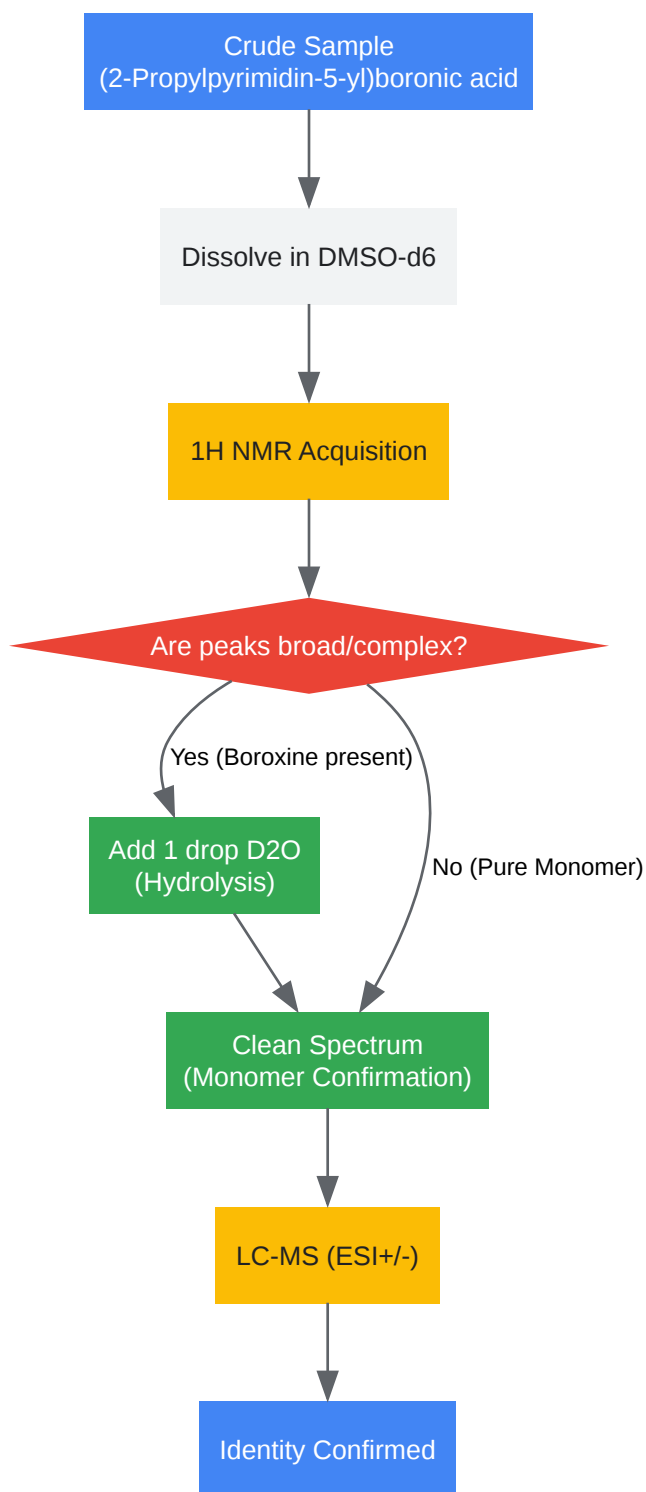
Table 3: Mass Spectrometry (ESI)

Ion Mode	m/z Observed	Species
Positive (+)	167.1	(Monomer)
Positive (+)	443.3	(Boroxine Trimer)
Negative (-)	165.1	

Part 3: Characterization Workflow & Logic

The following diagrams illustrate the logical flow for confirming identity and understanding the chemical equilibria involved.

Structural Confirmation Workflow

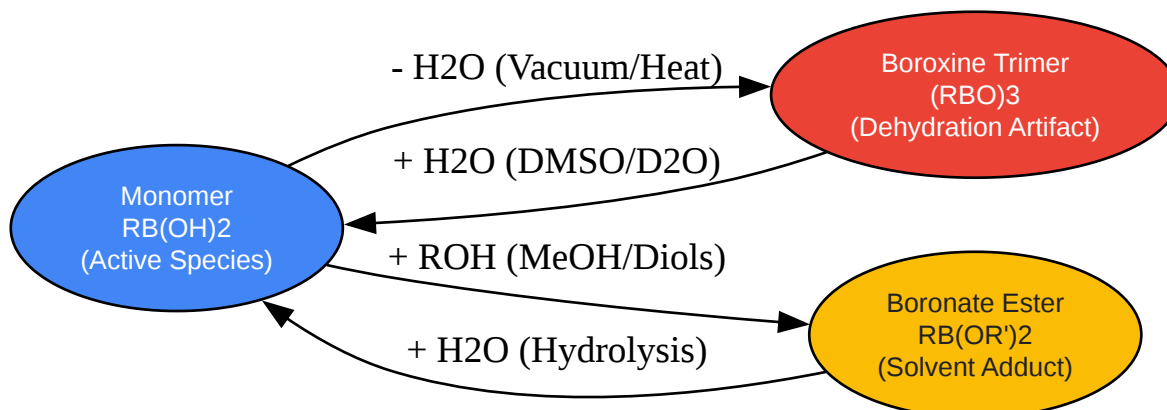


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Caption: Figure 1. Self-validating workflow to distinguish monomeric boronic acid from dehydration artifacts.

Boronic Acid Equilibria

Understanding these species is critical for interpreting "impurity" peaks in MS and NMR.



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Caption: Figure 2. Dynamic equilibrium between boronic acid, boroxine trimer, and esters.

Part 4: Troubleshooting & Expert Insights

The "Missing" Carbon Signal

Observation: In

NMR, the signal for C-5 (the carbon attached to Boron) is often missing or barely visible above the baseline. Causality: The Boron nucleus (

, spin 3/2) has a quadrupole moment. This causes efficient relaxation of the attached carbon, broadening its signal significantly. Solution:

- Do not interpret the absence of C-5 as a missing fragment.
- Run a HMBC (Heteronuclear Multiple Bond Correlation) experiment. The protons at H-4/H-6 will show a correlation to C-5, confirming its presence even if the direct 1D peak is invisible.

Mass Spec "Contamination"

Observation: You observe a mass of

(181 Da) or

(195 Da) in LC-MS. Causality: This is not a synthesis impurity. It is the formation of methyl esters (

and

) when Methanol is used as the LC mobile phase. Solution: Switch to Acetonitrile/Water to obtain the clean parent ion.

References

- Hall, D. G. (Ed.). (2011). Boronic Acids: Preparation and Applications in Organic Synthesis, Medicine and Materials. Wiley-VCH. (Standard reference for boroxine/monomer equilibrium).
- Lennartz, et al. (2018). WO2018013774A1 - Bicyclic heteroaryl substituted compounds. (Patent referencing 2-propylpyrimidine intermediates).[1][2] Retrieved from

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Sources

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- 2. WO2018013774A1 - Bicyclic heteroaryl substituted compounds - Google Patents [patents.google.com]
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